

Technical Master File: Modafinil-d5 Sulfone

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Compound of Interest

Compound Name: Modafinil-d5 Sulfone

CAS No.: 1329496-95-8

Cat. No.: B590285

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Part 1: Executive Summary & Core Directive

Modafinil-d5 sulfone (CAS: 1329496-95-8) is the stable isotope-labeled analog of Modafinil sulfone, the primary pharmacologically inactive metabolite of the eugeroic drug Modafinil. In high-precision bioanalysis, particularly LC-MS/MS, this compound serves as the definitive Internal Standard (IS).

Its utility is derived from its ability to mimic the ionization efficiency, chromatographic retention, and extraction recovery of the target analyte (Modafinil sulfone) while remaining spectrally distinct due to the mass shift induced by deuterium labeling. This guide provides a self-validating framework for utilizing **Modafinil-d5 sulfone** in pharmacokinetic (PK) and toxicological workflows.

Part 2: Chemical Identity & Physicochemical Profile[1]

The following data establishes the baseline identity of the material. Note that "d5" typically denotes the replacement of five hydrogen atoms with deuterium on the diphenylmethyl moiety, ensuring the mass shift is retained in the primary fragment ions during mass spectrometry.

Table 1: Chemical Specifications

Property	Specification
Chemical Name	2-[(Diphenylmethyl-d5)sulfonyl]acetamide
CAS Number	1329496-95-8
Parent Compound	Modafinil Sulfone (CAS: 118779-53-6)
Molecular Formula	C ₁₅ H ₁₀ D ₅ NO ₃ S
Molecular Weight	294.38 g/mol (approx. +5 Da shift from parent)
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Acetonitrile; Sparingly soluble in water
pKa	~13.5 (Amide proton); Neutral molecule at physiological pH
LogP	~-0.8 - 1.2 (More polar than Modafinil parent)

Storage & Stability Protocol

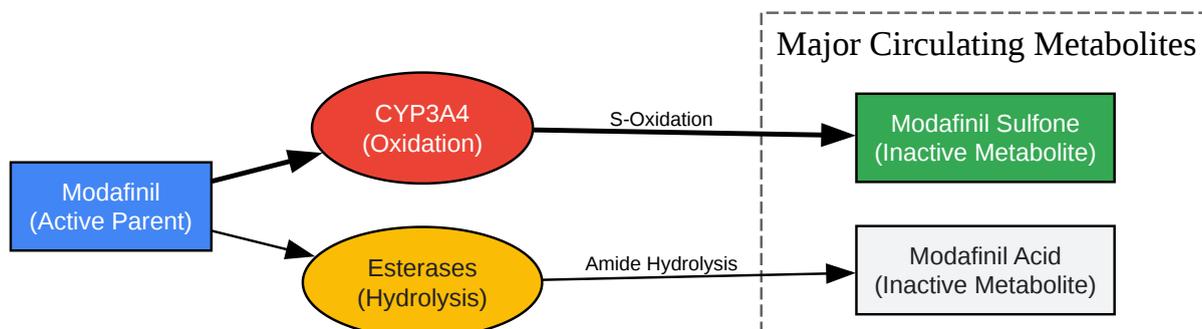
- Solid State: Store at -20°C. Stable for >2 years if protected from moisture.
- Stock Solution (1 mg/mL in MeOH): Stable for 6 months at -20°C.
- Working Solution: Prepare fresh weekly or store at 4°C for up to 2 weeks.
- Light Sensitivity: While sulfones are chemically stable, the parent scaffold is light-sensitive. Use amber glassware for all stock preparations.

Part 3: Metabolic Context & Biological Relevance

Understanding the origin of Modafinil sulfone is critical for interpreting PK data. Modafinil undergoes extensive hepatic metabolism.^[1] The sulfone metabolite is formed via oxidation at the sulfur center, primarily mediated by CYP3A4. Unlike the parent drug, the sulfone metabolite is pharmacologically inactive but circulates at high concentrations due to a longer elimination half-life.

Diagram 1: Modafinil Metabolic Pathway

This diagram illustrates the oxidative conversion of Modafinil to its Sulfone and Acid metabolites.[1]



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Caption: Hepatic metabolism of Modafinil. The sulfone pathway (top) is CYP3A4-dependent, making Modafinil sulfone a marker for CYP3A4 metabolic activity.

Part 4: Bioanalytical Application (LC-MS/MS)

This section details a validated workflow for quantifying Modafinil sulfone in human plasma using the d5-analog as the Internal Standard.

The "Why": Causality of Isotope Selection

In electrospray ionization (ESI), matrix components (phospholipids, salts) often suppress the ionization of the analyte.

- Problem: If matrix effects vary between patient samples, quantitation becomes inaccurate.
- Solution: **Modafinil-d5 sulfone** co-elutes with the analyte. Any suppression affecting the analyte affects the d5-IS identically. The ratio of Analyte/IS remains constant, correcting the data automatically.

Sample Preparation Protocol (Protein Precipitation)

High-throughput approach for plasma/serum.

- Aliquot: Transfer 50 μL of plasma into a 96-well plate.
- IS Addition: Add 20 μL of **Modafinil-d5 sulfone** working solution (500 ng/mL in 50% MeOH).
- Precipitation: Add 200 μL of Acetonitrile (ice cold).
- Agitation: Vortex for 2 minutes at high speed.
- Separation: Centrifuge at 4000 rpm for 10 minutes at 4°C.
- Transfer: Transfer 100 μL of supernatant to a fresh plate containing 100 μL of water (to improve peak shape during injection).

LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 2.5 μm .
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH native or adjusted to 4.5).
- Mobile Phase B: Methanol or Acetonitrile.
- Flow Rate: 0.4 - 0.6 mL/min.
- Gradient: 10% B to 90% B over 3 minutes.

Mass Spectrometry Parameters (MRM)

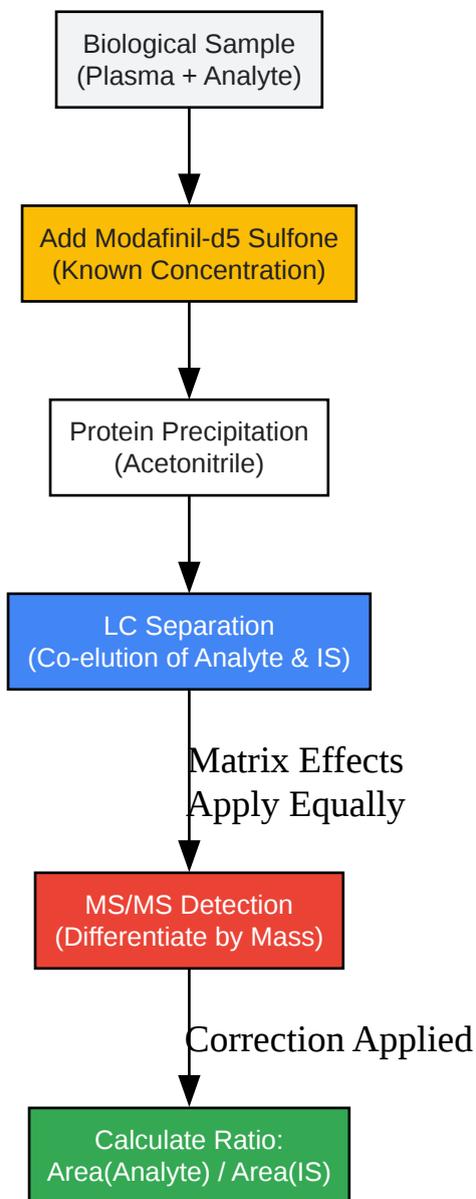
The following Multiple Reaction Monitoring (MRM) transitions are critical for specificity.

Compound	Polarity	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Rationale
Modafinil Sulfone	Positive (ESI+)	290.1 [M+H] ⁺	167.1	20 - 25	Diphenylmethyl cation
Modafinil-d5 Sulfone	Positive (ESI+)	295.1 [M+H] ⁺	172.1	20 - 25	d5-Diphenylmethyl cation

Note: The mass shift of +5 in the product ion confirms the deuterium label is located on the phenyl rings, which is the most stable position for preventing deuterium exchange.

Diagram 2: Analytical Workflow Logic

Visualizing the self-validating logic of the Internal Standard method.



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Caption: The co-elution of the d5-IS allows for real-time correction of matrix effects and injection variability.

Part 5: References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 6460146, Modafinil Sulfone. Retrieved February 3, 2026, from [[Link](#)]
- Schwertner, H. A., & Kong, S. B. (2005). Determination of modafinil in plasma and urine by reversed-phase high-performance liquid chromatography. *Journal of Pharmaceutical and Biomedical Analysis*, 37(3), 475-479. (Contextual grounding for chromatographic separation).
- Pharmaffiliates. (n.d.). **Modafinil-d5 Sulfone** Certificate of Analysis Data. Retrieved February 3, 2026, from [[Link](#)]

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Sources

- [1. droracle.ai](https://droracle.ai) [droracle.ai]
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